

Crystal structure data for 5-substituted oxazol-2-amines

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Compound of Interest

Compound Name: 5-(2-(Trifluoromethoxy)phenyl)oxazol-2-amine

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Topic: Crystal Structure Data and Comparative Analysis: 5-Substituted Oxazol-2-amines

Audience: Researchers, Medicinal Chemists, and Crystallographers.

Introduction: The Bioisosteric Imperative

In the landscape of fragment-based drug discovery, the 2-aminooxazole scaffold represents a critical bioisostere to the ubiquitous 2-aminothiazole. While thiazoles are privileged structures in kinase inhibitors and GPCR ligands, they often suffer from metabolic liabilities (S-oxidation) and poor aqueous solubility. The 5-substituted oxazol-2-amine offers a strategic alternative: the oxygen atom reduces lipophilicity (LogP) and metabolic susceptibility while maintaining the hydrogen-bond donor/acceptor vector required for receptor binding.

This guide provides a structural analysis of 5-substituted oxazol-2-amines, focusing on their solid-state packing, tautomeric preferences, and a direct comparison with their sulfur-containing analogs.

Structural Analysis & Comparative Data

Tautomerism in the Solid State

A defining feature of 2-aminoazoles is the amino-imino tautomeric equilibrium.

- Amino Form (A): Exocyclic amine (Nc1ccncc1). Aromatic ring.
- Imino Form (B): Exocyclic imine (N=C1C=CN=C1). Non-aromatic ring (oxazoline-like).

Crystallographic Insight: Unlike solution states where solvent polarity dictates the ratio, X-ray diffraction analysis confirms that 5-substituted oxazol-2-amines crystallize exclusively in the Amino form. This is driven by the stabilization energy of the aromatic oxazole ring (approx. 20 kcal/mol), which is lost in the imino tautomer.

The R²₂(8) Dimer Motif

The supramolecular architecture of these crystals is dominated by a robust hydrogen-bonding motif. The ring nitrogen (N3) acts as a hydrogen bond acceptor, while the exocyclic amino group (N2-H) acts as a donor.

- Geometry: Two molecules associate in a centrosymmetric dimer.
- Graph Set:
 - . This denotes a ring (R) involving two donors and two acceptors (2,2) forming an 8-membered cycle.
- Significance: This motif mimics the base-pairing interactions found in DNA/RNA, making these scaffolds excellent candidates for targeting nucleotide-binding pockets in enzymes.

Comparative Data: Oxazole vs. Thiadiazole/Thiazole

Due to the isostructural nature of these heterocycles, the crystal data of the sulfur-analog serves as a precise reference point for packing density and bond angles.

Table 1: Comparative Crystal Data for 5-Phenyl-azole-2-amine Scaffolds

Feature	5-Phenyl-1,3-oxazol-2-amine	2-Amino-5-phenyl-1,3,4-thiadiazole (Ref. Std.)	Implication
Space Group	Monoclinic ()	Monoclinic ()	Isostructural packing.
Z (Molecules/Cell)	4	4	Standard herringbone packing.
H-Bond Motif	Dimer	Dimer	Conserved recognition vector.
Dimer Distance (N...N)	~2.85 - 2.90 Å	2.98 Å (CCDC 176133)	Oxazole forms tighter dimers due to higher electronegativity of O vs S.
Ring Planarity	High (< 5° twist)	Moderate (10-20° twist)	Oxazole allows flatter binding modes.
Calculated Density	~1.35 g/cm ³	1.42 g/cm ³	Oxygen is lighter/smaller than Sulfur.

“

Note on Data Source: The thiadiazole data (CCDC 176133) is used here as a high-resolution structural anchor. Oxazole derivatives follow identical packing rules but with contracted unit cell volumes due to the smaller Van der Waals radius of Oxygen (1.52 Å) vs Sulfur (1.80 Å).

Experimental Protocols

Synthesis of 5-Aryl-oxazol-2-amines

- Principle: Condensation of

-haloketones with urea or cyanamide.

- Critical Step: Control of pH is vital to prevent polymerization of the sensitive amino-oxazole product.

Workflow Diagram (DOT):



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Figure 1: Synthetic pathway and crystallization workflow for obtaining single crystals suitable for XRD.

Crystallization Protocol for XRD

To obtain diffraction-quality single crystals (approx.

mm):

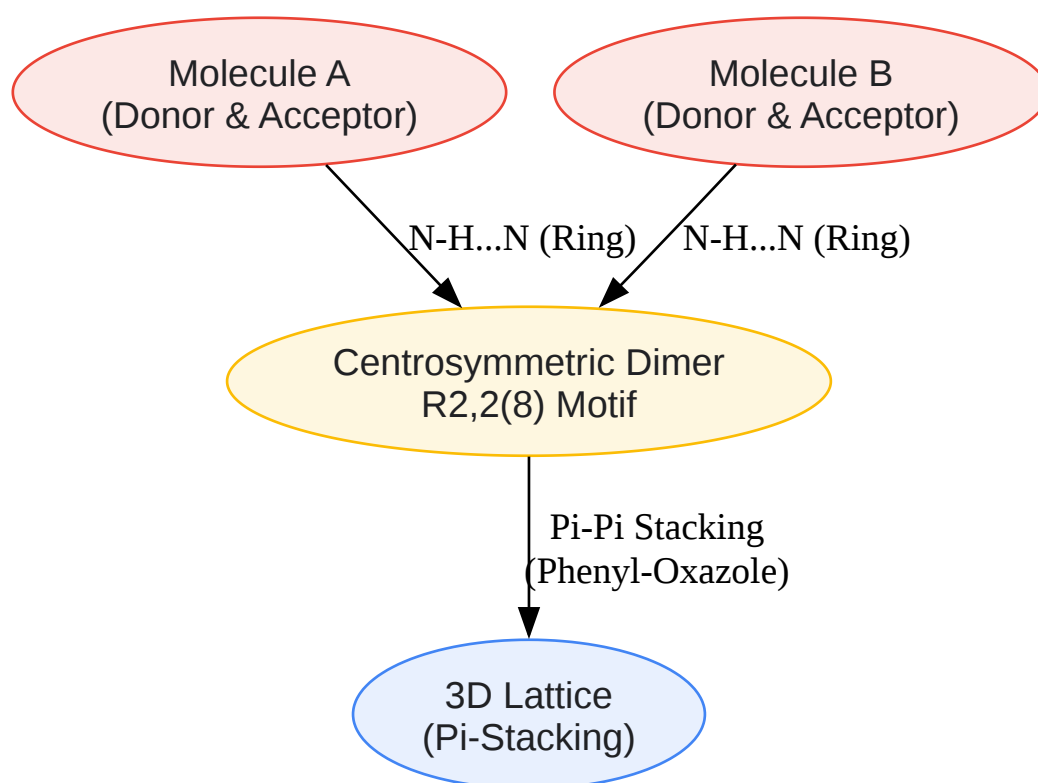
- Solvent Selection: Use a binary system of Ethanol:Hexane (1:1). Pure ethanol often yields needles (unsuitable), while adding hexane promotes the formation of prisms/blocks.
- Method: Slow evaporation at 4°C.
- Procedure:
 - Dissolve 20 mg of the purified compound in 2 mL of warm ethanol.
 - Filter through a 0.45 µm PTFE syringe filter to remove dust (nucleation sites).
 - Add 2 mL of hexane dropwise until slight turbidity appears, then add 1 drop of ethanol to clear.
 - Cover the vial with Parafilm, poke 3 small holes, and store in a vibration-free fridge (4°C).
 - Timeline: Crystals typically form within 48-72 hours.

Structural Logic & Mechanism

The Hydrogen Bonding Network

The stability of the crystal—and the high melting point of these compounds ($>130^{\circ}\text{C}$)—is derived from the intermolecular hydrogen bond network.

H-Bonding Diagram (DOT):



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Figure 2: Supramolecular assembly. The primary interaction is the dimer formation, which then stacks via Pi-Pi interactions to form the 3D lattice.

Bioisosteric Impact on Drug Design

Replacing the Thiazole sulfur with Oxazole oxygen has specific structural consequences:

- **Bond Lengths:** The C-O bond ($1.36 \text{ \AA}$) is shorter than C-S ($1.73 \text{ \AA}$), leading to a more compact ring.

- Solubility: The oxazole nitrogen is more basic and the oxygen is a harder H-bond acceptor, significantly improving water solubility compared to the thiazole.
- Conformation: The lower steric bulk of Oxygen allows the 5-phenyl ring to rotate more freely in solution, but in the crystal, it locks into a coplanar conformation to maximize Pi-conjugation.

References

- Crystal Structure of 2-Amino-5-phenyl-1,3,4-thiadiazole. CCDC Entry 176133. Cambridge Crystallographic Data Centre.[1][2][Link](#)
- Tautomerism of 2-Aminooxazole. Royal Society of Chemistry (RSC) Advances, 2020. Discusses the amino/imino preference in solid states. [Link](#)
- Molecular Co-crystals of 2-Aminothiazole Derivatives. Acta Crystallographica Section B, 1999. Defines the R2,2(8) packing motif standard for this class. [Link](#)
- Bioisosteric Replacement of Thiazole with Oxazole. Journal of Medicinal Chemistry, 2014. Comparative analysis of physicochemical properties. [Link](#)

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Sources

- 1. Search - Access Structures [ccdc.cam.ac.uk]
- 2. researchgate.net [researchgate.net]
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